

Application Notes and Protocols: Dicyclopentyldimethoxysilane (DCPDMS) in High Isotactic Polypropylene Production

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Compound of Interest

Compound Name: Dicyclopentyldimethoxysilane

Cat. No.: B162888

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These application notes provide a comprehensive overview of the use of **Dicyclopentyldimethoxysilane** (DCPDMS), a key external electron donor, in the production of high isotactic polypropylene (iPP) using Ziegler-Natta (Z-N) catalysts. Detailed protocols for polymerization and characterization are included to facilitate research and development in polymer chemistry and material science.

Introduction

Dicyclopentyldimethoxysilane (DCPDMS), with the chemical formula $C_{12}H_{24}O_2Si$, is an organosilicon compound widely employed as an external electron donor (ED) in Ziegler-Natta catalyst systems for propylene polymerization.[1] The addition of DCPDMS is crucial for enhancing the stereoselectivity of the catalyst, leading to the production of polypropylene with high isotacticity, increased crystallinity, and improved mechanical properties.[1] Its bulky cyclopentyl groups play a significant role in controlling the stereochemistry of the polymer chain by selectively deactivating atactic-producing active sites on the catalyst surface.

The primary function of an external donor like DCPDMS in a $TiCl_4/MgCl_2$ -supported Z-N catalyst system is to work in conjunction with the internal donor and the co-catalyst (typically an organoaluminum compound like triethylaluminium, TEAL) to enhance the isospecificity of the polymerization process.[2] The presence of DCPDMS around the titanium active site promotes

stereoselective propylene insertion, resulting in a polymer with a highly ordered microstructure. [3]

Data Presentation

The following tables summarize the quantitative impact of DCPDMS and other external donors on the properties of polypropylene.

Table 1: Effect of External Donor Type on Polypropylene Properties

External Donor	Catalyst Activity (kg PP/g cat·h)	Isotacticity Index (%)	Melting Temperature (T _m , °C)	Molecular Weight Distribution (MWD)
DCPDMS	15.3	98.2	~165	Broad (e.g., 12.3)
Cyclohexylmethyldimethoxysilane (CHMMS)	Higher than DCPDMS	Lower than DCPDMS	Lower than DCPDMS	Broader than DCPDMS
Diisopropyldimethoxysilane (DIPDMS)	Lower than DCPDMS	High	Similar to DCPDMS	Broader than DCPDMS
Diisobutyldimethoxysilane (DIBDMS)	Higher than DCPDMS	Lower than DCPDMS	Lower than DCPDMS	Broad

Note: The values presented are compiled from various sources and are intended for comparative purposes. Actual results will vary depending on the specific catalyst system, co-catalyst, and polymerization conditions. [4][5]

Experimental Protocols

Ziegler-Natta Catalyst Preparation (General Procedure)

This protocol describes a general method for preparing a MgCl_2 -supported Ziegler-Natta catalyst.

Materials:

- Anhydrous Magnesium Chloride (MgCl_2)
- Titanium Tetrachloride (TiCl_4)
- Internal Electron Donor (e.g., Di-n-butyl phthalate - DNBP)
- Anhydrous n-heptane
- Anhydrous Toluene

Procedure:

- Under an inert nitrogen atmosphere, add anhydrous MgCl_2 to a three-necked flask equipped with a mechanical stirrer.
- Add anhydrous toluene to the flask to create a slurry.
- Slowly add TiCl_4 to the slurry while stirring.
- Add the internal electron donor (e.g., DNBP) to the mixture.
- Heat the mixture to 80-100°C and maintain for 1-2 hours with continuous stirring.
- Allow the solid to settle, and then decant the supernatant.
- Wash the solid catalyst component multiple times with anhydrous n-heptane to remove residual TiCl_4 and other byproducts.
- Dry the catalyst under a stream of nitrogen. The resulting solid is the Ziegler-Natta procatalyst.

Propylene Polymerization with DCPDMS as External Donor

This protocol outlines the slurry polymerization of propylene using a Ziegler-Natta catalyst with DCPDMS as the external donor.

Materials:

- Ziegler-Natta procatalyst
- Triethylaluminium (TEAL) solution in n-heptane (Co-catalyst)
- **Dicyclopentyldimethoxysilane** (DCPDMS) solution in n-heptane (External Donor)
- Anhydrous n-heptane (Polymerization medium)
- Polymerization-grade propylene
- Hydrogen (as a chain transfer agent to control molecular weight)
- Methanol (for quenching)
- Hydrochloric acid (HCl) in methanol (for deashing)
- Acetone

Procedure:

- Assemble a dry, nitrogen-purged stainless-steel autoclave reactor equipped with a stirrer.
- Introduce anhydrous n-heptane into the reactor.
- Add the desired amount of TEAL solution (co-catalyst) to the reactor and stir.
- Add the DCPDMS solution (external donor) to the reactor. The Al/Si molar ratio is a critical parameter to control and is typically in the range of 5 to 20.
- Introduce the Ziegler-Natta procatalyst into the reactor. The Al/Ti molar ratio should be maintained, typically around 250.
- Pressurize the reactor with hydrogen to the desired partial pressure.

- Introduce propylene monomer into the reactor to the desired pressure (e.g., 7 bar).
- Raise the temperature to the desired polymerization temperature (e.g., 70°C) to initiate polymerization. Maintain constant temperature and pressure throughout the reaction.
- After the desired reaction time (e.g., 1-2 hours), stop the propylene feed and vent the reactor.
- Quench the reaction by adding methanol to the reactor.
- The polymer slurry is then collected. The polymer is separated by filtration.
- To remove catalyst residues, wash the polymer with a solution of HCl in methanol, followed by washing with methanol and then acetone.
- Dry the resulting isotactic polypropylene powder in a vacuum oven at 60-80°C to a constant weight.

Characterization of Isotactic Polypropylene

1. Isotacticity Index (I.I.):

- Method: Soxhlet extraction with boiling n-heptane. The isotacticity index is the weight percentage of the polymer that is insoluble in boiling n-heptane.
- Procedure:
 - Weigh a known amount of the dry polymer powder.
 - Place the polymer in a thimble and perform Soxhlet extraction with n-heptane for 24 hours.
 - The soluble portion (atactic polypropylene) is extracted into the solvent.
 - Dry the insoluble fraction (isotactic polypropylene) in a vacuum oven to a constant weight.
 - Calculate the Isotacticity Index as: $I.I. (\%) = (\text{Weight of insoluble fraction} / \text{Initial weight of polymer}) \times 100$.

2. Melt Flow Rate (MFR):

- Method: ASTM D1238 or ISO 1133. MFR is a measure of the ease of flow of the molten polymer and is inversely related to its molecular weight.
- Procedure:
 - Use a standard melt flow indexer.
 - For polypropylene, the standard conditions are typically 230°C and a 2.16 kg load.
 - Extrude the molten polymer through a die of a specific diameter and length.
 - The weight of the extrudate in grams per 10 minutes is the MFR.

3. Molecular Weight and Molecular Weight Distribution (MWD):

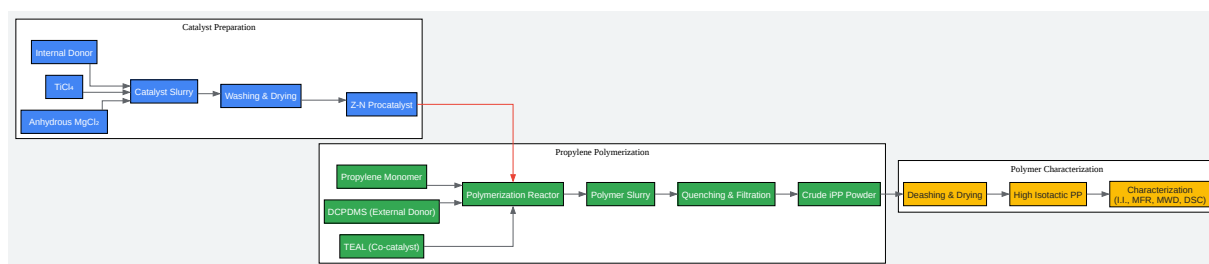
- Method: High-temperature Gel Permeation Chromatography (GPC).
- Procedure:
 - Dissolve the polymer in a suitable solvent (e.g., 1,2,4-trichlorobenzene) at high temperature (e.g., 135-150°C).
 - Inject the solution into the GPC system.
 - The system separates the polymer chains based on their size in solution.
 - Use a calibration curve (typically with polystyrene standards) to determine the number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index (PDI) or MWD (M_w/M_n).

4. Thermal Properties (Melting Temperature, T_m and Crystallization Temperature, T_c):

- Method: Differential Scanning Calorimetry (DSC).[6]
- Procedure:
 - Heat a small, weighed sample of the polymer in the DSC instrument under a nitrogen atmosphere at a controlled rate (e.g., 10°C/min).

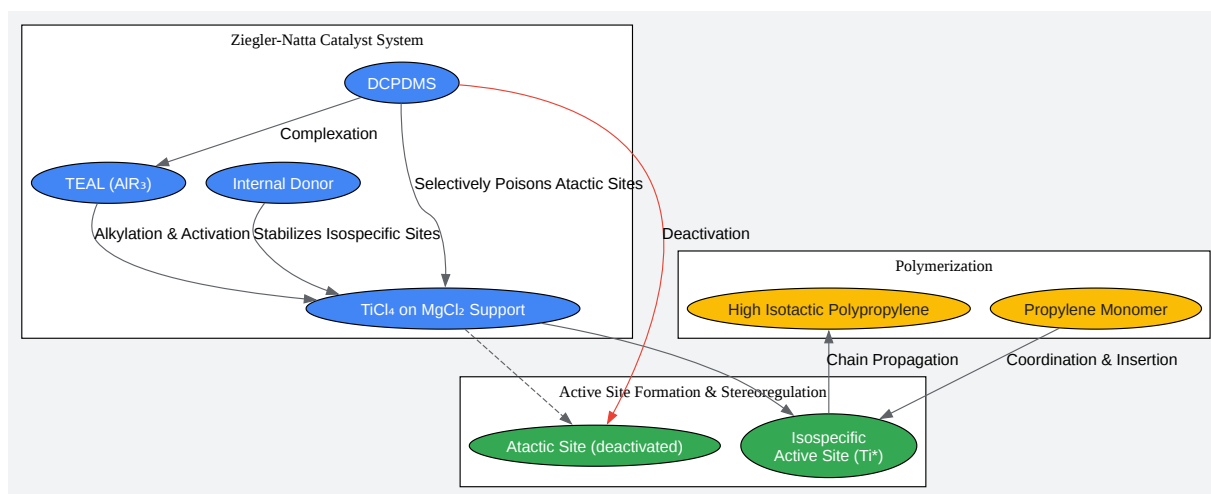
- The endothermic peak in the heating scan corresponds to the melting temperature (T_m).
- Cool the sample at a controlled rate. The exothermic peak in the cooling scan corresponds to the crystallization temperature (T_c).

Mandatory Visualizations



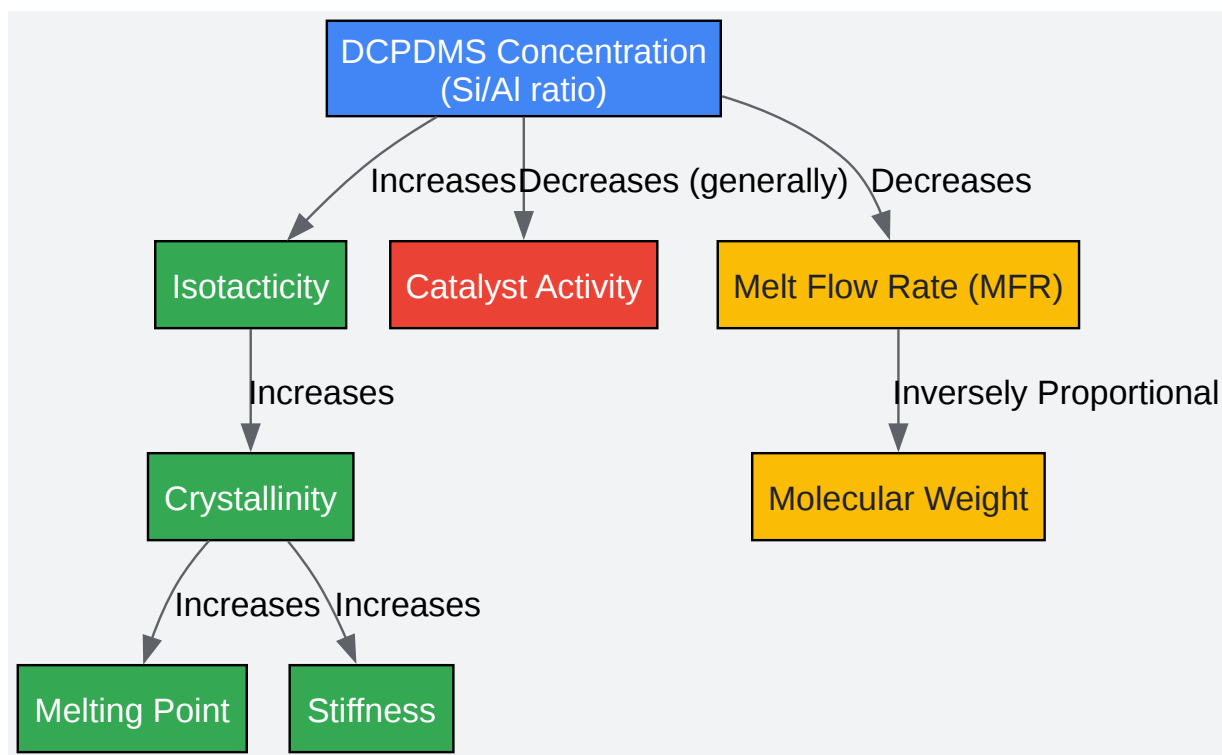
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Caption: Experimental workflow for high isotactic polypropylene production.



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Caption: Role of DCPDMS in Ziegler-Natta catalysis.



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Caption: Relationship between DCPDMS concentration and polypropylene properties.

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